

Aicar-13C2,15N: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aicar-13C2,15N

Cat. No.: B12383837

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Aicar-13C2,15N**, a stable isotope-labeled version of the AMP-activated protein kinase (AMPK) activator, AICAR. This guide details its chemical properties, biological functions, and relevant experimental protocols, presenting quantitative data in accessible formats and visualizing key signaling pathways.

Core Compound Specifications

Aicar-13C2,15N is a labeled form of Acadesine (AICAR), an adenosine analog that functions as a cell-permeable activator of AMPK. The incorporation of stable isotopes allows for its use in tracer studies and as an internal standard for quantitative analysis by mass spectrometry.

Property	Value	Source
CAS Number	1609374-70-0	[1] [2]
Molecular Formula	C ₉ H ₁₄ N ₄ O ₅	[3]
Synonyms	Acadesine-13C2,15N; AICA Riboside-13C2,15N	[1] [4]

For the unlabeled compound, AICAR (Acadesine):

Property	Value	Source
CAS Number	2627-69-2	[5] [6]
Molecular Formula	C ₉ H ₁₄ N ₄ O ₅	[5]
Molecular Weight	258.2 g/mol	[5]
Purity	≥ 98%	[5]
Synonyms	Acadesine; AICA Riboside; NSC 105823	[5] [6]

Mechanism of Action and Biological Significance

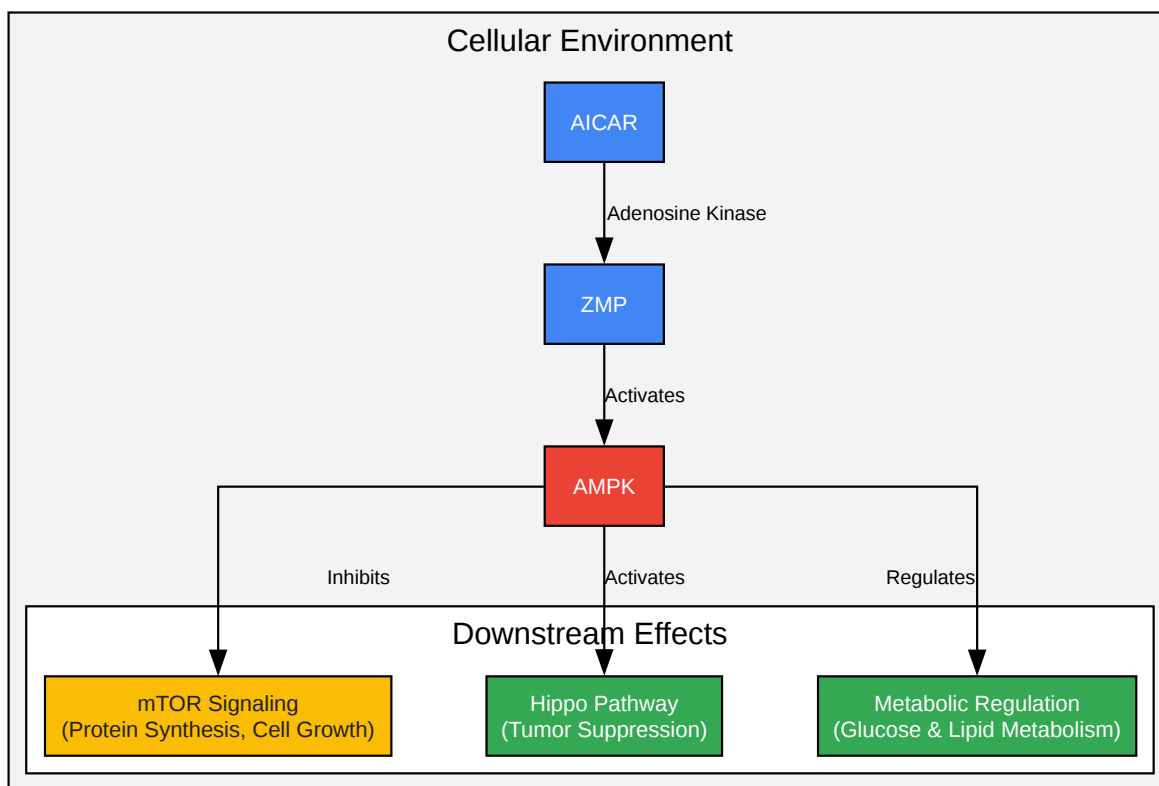
AICAR is a prodrug that, upon entering the cell, is phosphorylated by adenosine kinase to its active form, 5-aminoimidazole-4-carboxamide ribonucleotide (ZMP). ZMP is an analog of adenosine monophosphate (AMP) and allosterically activates AMPK, a key regulator of cellular energy homeostasis.[\[7\]](#)[\[8\]](#)

Activated AMPK plays a crucial role in:

- **Metabolic Regulation:** It stimulates catabolic pathways that generate ATP, such as glucose uptake and fatty acid oxidation, while inhibiting anabolic pathways that consume ATP, like protein and lipid synthesis.[\[7\]](#)[\[9\]](#)
- **Cell Growth and Proliferation:** AMPK can inhibit the mTOR signaling pathway, a central regulator of cell growth, and activate the Hippo signaling pathway, which controls organ size and suppresses tumors.[\[7\]](#)[\[8\]](#)
- **Stem Cell Biology:** AICAR has been shown to influence the differentiation and maintenance of various stem cell types, including embryonic, mesenchymal, and neural stem cells.[\[5\]](#)

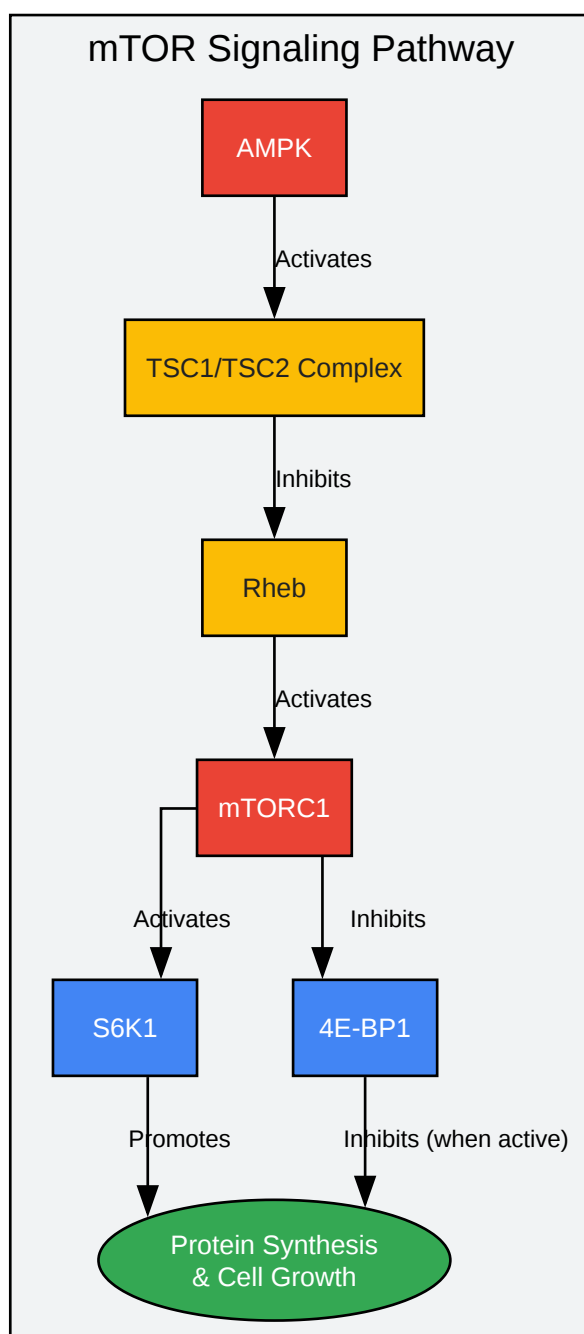
Key Signaling Pathways

The biological effects of AICAR are mediated through complex signaling networks. The following diagrams illustrate the primary pathways influenced by AICAR-induced AMPK activation.



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Figure 1: Simplified overview of the AICAR-AMPK signaling cascade.



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Figure 2: AMPK-mediated inhibition of the mTOR signaling pathway.

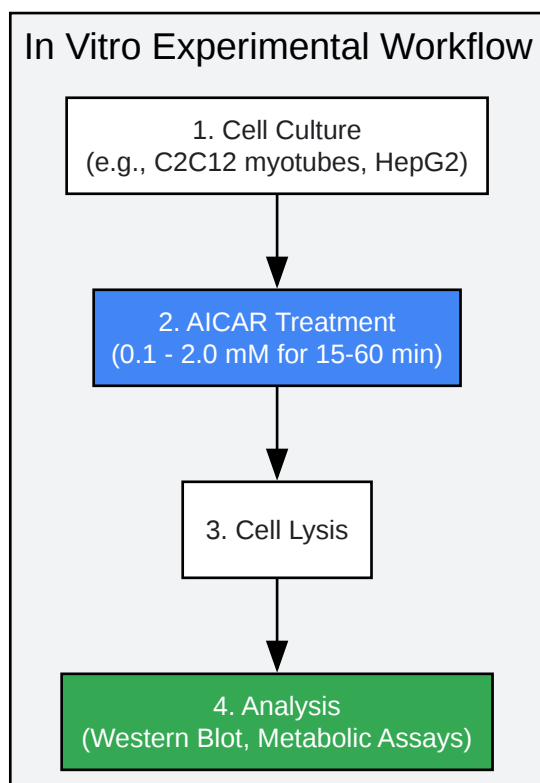
Experimental Protocols

The following sections provide an overview of common experimental designs and methodologies for studying the effects of AICAR.

In Vitro Studies

Objective: To investigate the cellular effects of AICAR on specific signaling pathways or metabolic processes.

General Workflow:



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Figure 3: A typical workflow for in vitro experiments with AICAR.

Methodologies:

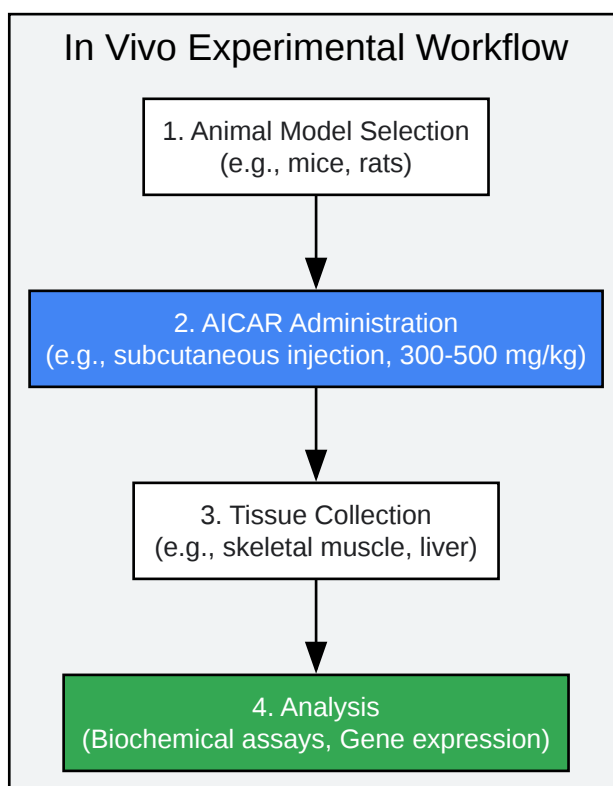
- Cell Culture: Specific cell lines (e.g., C2C12 myotubes, MEFs, RPE-1) are cultured under standard conditions.[8][10]
- AICAR Treatment: Cells are treated with AICAR at concentrations typically ranging from 0.1 to 2.0 mM.[10][11] The duration of treatment can vary from minutes to hours depending on the endpoint being measured.[8][10]

- **Western Blot Analysis:** To assess the activation of AMPK and its downstream targets, cell lysates are analyzed by western blotting using antibodies specific for phosphorylated and total proteins (e.g., p-AMPK, p-ACC, p-S6K1).[\[10\]](#)[\[12\]](#)
- **Metabolic Assays:** The effects of AICAR on cellular metabolism can be quantified using various assays, including glucose uptake measurements, fatty acid oxidation assays, and oxygen consumption analysis.[\[9\]](#)[\[11\]](#)

In Vivo Studies

Objective: To examine the systemic effects of AICAR on metabolism and physiology in animal models.

General Workflow:



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Figure 4: A general workflow for in vivo AICAR studies.

Methodologies:

- **Animal Models:** Studies are often conducted in mice or rats, including models of obesity and insulin resistance.[\[9\]](#)[\[12\]](#)[\[13\]](#)
- **AICAR Administration:** AICAR is typically administered via subcutaneous or intraperitoneal injection at doses ranging from 300 to 500 mg/kg body weight.[\[12\]](#)[\[13\]](#) Chronic studies may involve daily injections over several weeks.[\[12\]](#)[\[13\]](#)
- **Tissue Analysis:** Following treatment, tissues such as skeletal muscle and liver are harvested for analysis of AMPK activation, gene expression changes, and metabolic parameters.[\[12\]](#)
[\[14\]](#)
- **Metabolic Measurements:** Blood samples can be collected to measure glucose and insulin levels.[\[13\]](#)

Quantitative Analysis using LC-MS/MS

Objective: To accurately quantify AICAR levels in biological samples.

Methodology:

A sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method has been developed for the quantitative detection of AICAR in urine.[\[15\]](#)

- **Sample Preparation:** Urine samples are prepared for analysis.
- **Chromatography:** Liquid chromatography is performed with a C18 column and a mobile phase of water containing 0.1% formic acid.[\[15\]](#)
- **Mass Spectrometry:** Detection and quantification are carried out using a mass spectrometer in positive ion mode.[\[15\]](#)
- **Validation:** The method is validated for linearity, precision, accuracy, and stability.[\[15\]](#) Calibration curves are typically linear over a wide concentration range (e.g., 10–10,000 ng/mL).[\[15\]](#)

This technical guide provides a foundational understanding of **Aicar-13C2,15N** and its unlabeled counterpart, AICAR. The provided information on its chemical properties, mechanism of action, and experimental applications is intended to support researchers in designing and executing robust scientific investigations.

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